

A Comparative Analysis of Norflurazon and its Primary Metabolite, Desmethylnorflurazon

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Compound of Interest

Compound Name: Norflurazon

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the herbicide **norflurazon** and its principal metabolite, desmethylnorflurazon. The information presented herein is curated from experimental data to assist researchers in understanding the physicochemical properties, toxicokinetics, and biological activities of these two related compounds.

Physicochemical Properties

A fundamental understanding of the physicochemical properties of a compound and its metabolites is crucial for predicting their environmental fate and biological interactions. The following table summarizes the key physicochemical characteristics of **norflurazon** and desmethylnorflurazon.

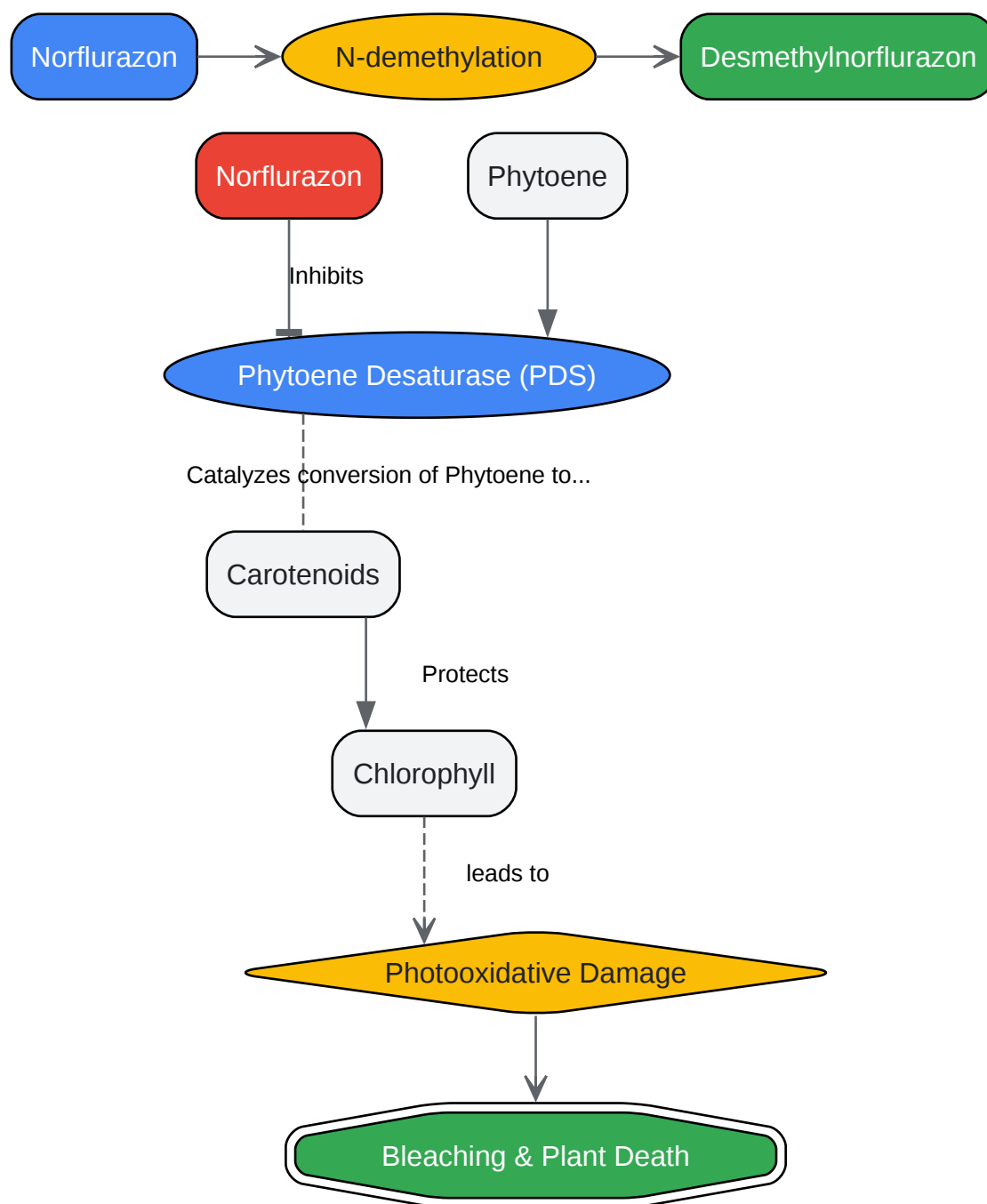
Property	Norflurazon	Desmethylnorflurazon	Source(s)
Chemical Formula	C ₁₂ H ₉ ClF ₃ N ₃ O	C ₁₁ H ₇ ClF ₃ N ₃ O	[1][2][3][4]
Molecular Weight	303.67 g/mol	289.64 g/mol	[1][2][3][4][5][6][7]
Appearance	White to greyish-brown crystalline powder	Light brown to dark brown solid	[7][8]
Water Solubility	34 mg/L (at 20°C, pH 7)	Data not readily available	[8]
Vapor Pressure	3.86 x 10 ⁻³ mPa (at 20°C)	Data not readily available	
Log P (Octanol-Water Partition Coefficient)	2.45	Data not readily available	

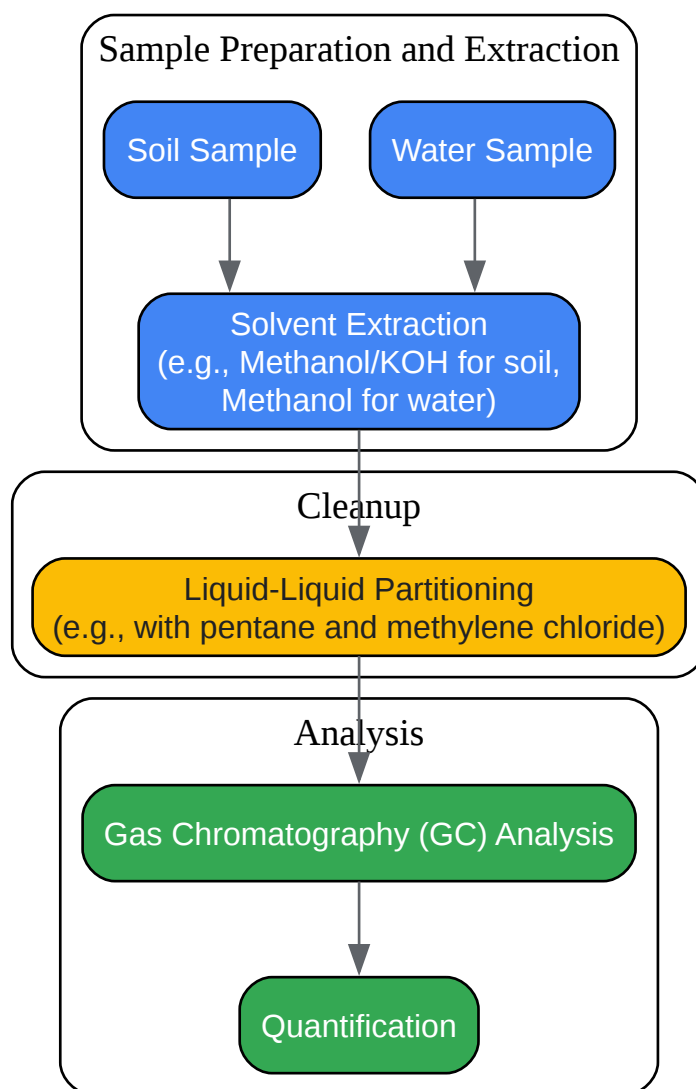
Toxicokinetics and Metabolism

Norflurazon is readily absorbed in biological systems and undergoes metabolism to form several byproducts, with desmethylnorflurazon being the primary metabolite.[9][10]

Metabolic Pathway: **Norflurazon** to Desmethylnorflurazon

The primary metabolic transformation of **norflurazon** involves the N-demethylation of the methylamino group, resulting in the formation of desmethylnorflurazon. This process is a key step in the detoxification and excretion of **norflurazon**. [11]





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